

Essential Safety and Logistical Information for Handling 14-Bromo-1-tetradecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *14-Bromo-1-tetradecanol*

Cat. No.: *B1271965*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **14-Bromo-1-tetradecanol**, ensuring a secure laboratory environment. Adherence to these procedures is vital for minimizing exposure and mitigating potential risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

14-Bromo-1-tetradecanol is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.^[1] Proper personal protective equipment is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **14-Bromo-1-tetradecanol**

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact, which can cause irritation. Impervious gloves are essential as alkyl bromides can remove oils from the skin.
Body Protection	A fully buttoned laboratory coat.	Minimizes the risk of skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	Prevents inhalation of vapors that may cause respiratory tract irritation. [1]

Quantitative Data Summary

While specific occupational exposure limits for **14-Bromo-1-tetradecanol** have not been established, it is crucial to handle the substance with care to minimize exposure. The following table summarizes key physical and chemical properties.

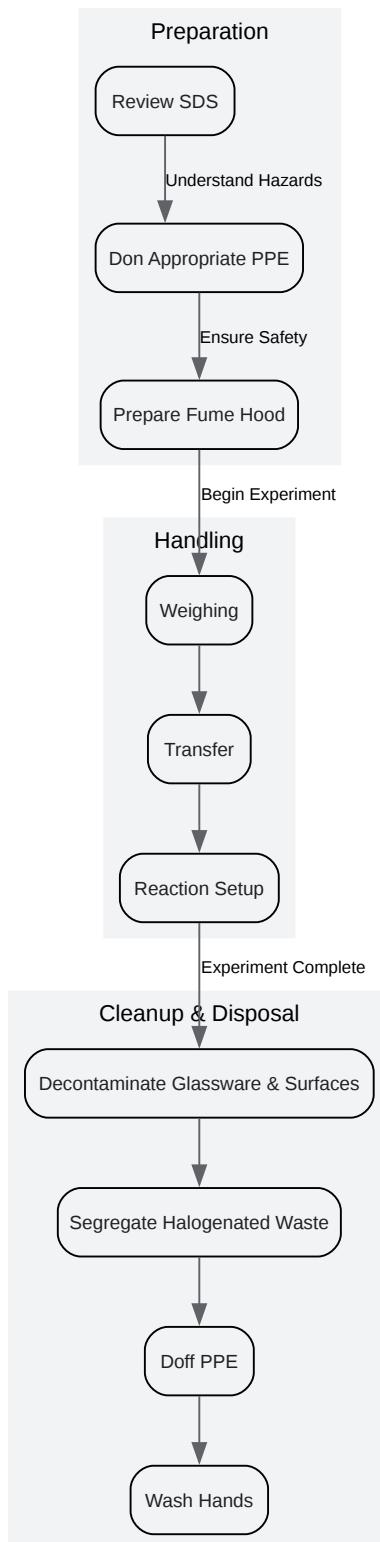
Table 2: Physical and Chemical Properties of **14-Bromo-1-tetradecanol**

Property	Value
Molecular Formula	$C_{14}H_{29}BrO$ [1] [2]
Molecular Weight	293.28 g/mol [1] [2]
Appearance	Solid
Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335) [1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **14-Bromo-1-tetradecanol** is essential for laboratory safety. The following workflow outlines the necessary steps from preparation to post-experiment cleanup.

Safe Handling Workflow for 14-Bromo-1-tetradecanol

[Click to download full resolution via product page](#)Safe handling workflow for **14-Bromo-1-tetradecanol**.

Experimental Protocol for Safe Handling:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **14-Bromo-1-tetradecanol** to be fully aware of its hazards.
 - Put on all required personal protective equipment as detailed in Table 1.
 - Ensure a chemical fume hood is operational and prepare the workspace by lining it with absorbent pads.
- Handling:
 - Weighing: Conduct all weighing operations within the fume hood to contain any airborne particles.
 - Transfer: Use appropriate tools (e.g., spatulas, weighing paper) to transfer the solid. Avoid creating dust.
 - Reaction Setup: When setting up reactions, ensure all glassware is securely clamped and that any potential for splashes is minimized.
- Cleanup:
 - Decontamination: Clean all glassware and surfaces that have come into contact with the chemical. Use a suitable solvent (e.g., ethanol or isopropanol) followed by soap and water.
 - Personal Decontamination: After handling, remove gloves and lab coat promptly. Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **14-Bromo-1-tetradecanol** and associated waste is critical to prevent environmental contamination. As a halogenated organic compound, it requires special disposal procedures.

Disposal Workflow for 14-Bromo-1-tetradecanol Waste

[Click to download full resolution via product page](#)Disposal workflow for **14-Bromo-1-tetradecanol** waste.

Step-by-Step Disposal Protocol:

- Segregation:
 - Liquid Waste: All liquid waste containing **14-Bromo-1-tetradecanol** must be collected in a designated "Halogenated Organic Waste" container. Do not mix with non-halogenated waste.[\[3\]](#)
 - Solid Waste: Any solid materials contaminated with **14-Bromo-1-tetradecanol**, such as gloves, absorbent pads, and weighing paper, should be collected in a separate, clearly labeled "Solid Halogenated Waste" container.
- Storage:

- All waste containers must be kept tightly sealed when not in use.
- Store waste containers in a designated and well-ventilated satellite accumulation area, preferably within secondary containment to prevent spills.
- Disposal:
 - Follow your institution's specific procedures for the disposal of hazardous chemical waste.
 - Arrange for a pickup by the environmental health and safety department or a licensed hazardous waste disposal company.

Spill and Emergency Procedures

In the event of a spill, prompt and appropriate action is necessary to mitigate risks.

- Minor Spill (Contained within a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, use an absorbent material (e.g., spill pads or sand) to contain and absorb the spill.[\[4\]](#)
 - Carefully collect the absorbed material and place it in the designated halogenated waste container.[\[4\]](#)
 - Decontaminate the spill area with a suitable solvent and then wash with soap and water.
- Major Spill (Outside of a fume hood):
 - Evacuate the immediate area and alert a supervisor.
 - If the substance is volatile or creates dust, evacuate the entire lab and prevent re-entry.
 - Contact your institution's emergency response team or environmental health and safety office for assistance with cleanup.
- Personal Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 14-Bromo-1-tetradecanol | C14H29BrO | CID 2757182 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. benchchem.com [benchchem.com]
- 4. lin-web.clarkson.edu [lin-web.clarkson.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 14-Bromo-1-tetradecanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1271965#personal-protective-equipment-for-handling-14-bromo-1-tetradecanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com